

Solvent Black 46 CAS number and molecular structure.

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Compound of Interest

Compound Name: **Solvent Black 46**

Cat. No.: **B12343797**

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An In-depth Technical Guide to Solvent Black 46

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Solvent Black 46** (CAS Number: 65294-17-9), a metal complex azo dye. It is intended for researchers, scientists, and professionals in drug development who may encounter or utilize this compound in their work. This document covers its chemical identity, physicochemical properties, and general experimental considerations.

Core Chemical Identity

Solvent Black 46 is a complex organic salt. Its CAS number is 65294-17-9.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) An alternative CAS number, 149315-87-7, is listed in some regulatory databases, though the former is more commonly cited. The dye is structurally composed of a large organic cation and an anionic azo dye.

Specifically, it is identified as the salt of p,p',p"-tris(dimethylamino)tritylium cation and m-((p-anilinophenyl)azo)benzenesulfonate anion.[\[3\]](#)[\[7\]](#) This composition gives it its characteristic color and solubility properties.

Molecular and Physicochemical Data

The key quantitative data for **Solvent Black 46** are summarized in the tables below. Note that some variations in reported values exist across different suppliers and sources.

Identifier	Value	Source(s)
CAS Number	65294-17-9	[1] [2] [3] [4] [5] [6]
Molecular Formula	$C_{25}H_{30}N_3^+ \cdot C_{18}H_{14}N_3O_3S^-$	[3] [5]
$C_{43}H_{44}N_6O_3S$	[8]	
$C_{43}H_{46}N_6O_3S$	[1] [4]	
Molecular Weight	724.92 g/mol	[3] [5] [9]
726.93 g/mol	[1] [4]	
Chemical Class	Azo Dye, Metal Complex	[1] [10]
Appearance	Black / Reddish-black powder	[5]
Property	Value	Source(s)
Heat Resistance	200 °C	[5]
Light Fastness	6-7 (on a scale of 1-8)	[5]
Acid Resistance	5 (on a scale of 1-5)	[5]
Alkali Resistance	5 (on a scale of 1-5)	[5]
Water Resistance	5 (on a scale of 1-5)	[5]
Density	1.45 g/cm ³	[5]
Water Solubility	≤ 1.0%	[5]
Volatile Matter (@105°C)	≤ 1.0%	[5]
Tinting Strength	100-105%	[5]

Molecular Structure

The molecular structure of **Solvent Black 46** is a salt composed of a cationic triphenylmethane dye component and an anionic azo dye component.

Caption: The two primary components of the **Solvent Black 46** salt.

Experimental Protocols

While specific, detailed experimental protocols for research applications are not widely published, the manufacturing process and general application methods provide insight into its handling and use.

Synthesis of Solvent Black 46

The production of **Solvent Black 46** involves a multi-step chemical synthesis. A Chinese patent (CN103242673A) outlines a process involving a coupling reaction, a complexation reaction, and a substitution reaction.^[11] The following is a generalized protocol based on the patent description.

1. Coupling Reaction:

- This initial step typically involves the diazotization of an aromatic amine followed by coupling with a suitable coupling component to form the basic azo chromophore.

2. Complexation Reaction:

- An alcohol ether solvent and a complexing agent (referred to as CRF in the patent) are mixed with an amide solvent.
- The mixture is heated to 90-100°C.
- The intermediate azo compound from the coupling step is added.
- The temperature is raised to 138-150°C and the reaction proceeds for 2.5-3.5 hours.
- After cooling to room temperature, water is separated out.
- The resulting complex is filtered and washed.

3. Substitution Reaction:

- The final step involves reacting the complex with the cationic dye component to form the final salt product.

Caption: Generalized workflow for the synthesis of **Solvent Black 46**.

General Protocol for Application in Printing Ink

Solvent Black 46 is primarily used in the formulation of solvent-based printing inks.^[10] The general principle is to dissolve the dye in a suitable solvent system along with resins and other additives.

Materials:

- **Solvent Black 46** dye
- Solvent system (e.g., alcohols, ketones, esters)
- Resin (e.g., acrylic, cellulosic)
- Additives (e.g., plasticizers, surfactants)

Procedure:

- Solvent Selection: Choose a solvent or a blend of solvents that provides good solubility for the dye and the resin.
- Dissolution of Resin: Gradually add the selected resin to the solvent under constant agitation until fully dissolved. This forms the varnish.
- Incorporation of Dye: Slowly add the **Solvent Black 46** powder to the varnish with continuous stirring. Mild heating may be applied to facilitate dissolution, but care should be taken to avoid overheating.
- Addition of Additives: Introduce any other required additives to modify the ink's properties, such as flow, adhesion, and drying time.

- Homogenization and Filtration: Ensure the mixture is homogenous. The final ink is then typically filtered to remove any undissolved particles before use.

Caption: Experimental workflow for ink formulation using **Solvent Black 46**.

Applications and Relevance

The primary application for **Solvent Black 46** is as a colorant in non-aqueous systems. Its high solubility in organic solvents makes it suitable for:

- Printing Inks: Especially for flexographic and gravure printing processes.[12]
- Plastics: For coloring various polymers where solvent-based dyeing is applicable.[13]
- Coatings: In transparent paints and other solvent-borne coatings.
- Other Uses: In products like shoe polish, carbon paper, and writing instruments.

For researchers, its properties may be of interest in the development of new materials, sensors, or as a non-aqueous stain or marker. Its complex, ionic nature could be exploited in studies involving ion-pair interactions or in non-polar environments. Given its strong light absorption in the visible spectrum, it could also be investigated for photochemical applications.

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